

Commercial availability of 2-Chloro-4-(trifluoromethoxy)benzaldehyde

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Compound of Interest

Compound Name:	2-Chloro-4-(trifluoromethoxy)benzaldehyde
Cat. No.:	B1424357

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An In-depth Technical Guide to **2-Chloro-4-(trifluoromethoxy)benzaldehyde** for Advanced Scientific Applications

For researchers, medicinal chemists, and professionals in drug development, **2-Chloro-4-(trifluoromethoxy)benzaldehyde** stands as a pivotal building block in the synthesis of novel chemical entities. Its unique trifluoromethoxy and chloro substitutions on the benzaldehyde scaffold offer a gateway to a diverse range of complex molecules with significant potential in pharmaceutical and agrochemical research. This guide provides a comprehensive overview of its commercial availability, key properties, safety considerations, and synthetic utility.

Physicochemical and Spectroscopic Profile

2-Chloro-4-(trifluoromethoxy)benzaldehyde is an aromatic aldehyde with the molecular formula $C_8H_4ClF_3O_2$. The presence of both a chlorine atom and a trifluoromethoxy group imparts distinct electronic properties to the molecule, influencing its reactivity and the characteristics of its derivatives.

Property	Value
Molecular Formula	$C_8H_4ClF_3O_2$
Molecular Weight	224.56 g/mol
CAS Number	1079351-20-4

While specific, publicly available spectroscopic data for this compound is limited, typical NMR chemical shifts for analogous structures can be anticipated. In ^{13}C NMR, the carbonyl carbon of the aldehyde would be the most deshielded, appearing significantly downfield. The aromatic carbons would resonate in the characteristic region for substituted benzene rings, with their precise shifts influenced by the chloro and trifluoromethoxy substituents. In ^1H NMR, the aldehyde proton would present as a singlet, typically downfield, while the aromatic protons would exhibit a splitting pattern dictated by their positions on the ring.

Commercial Availability

2-Chloro-4-(trifluoromethoxy)benzaldehyde is commercially available from a number of specialized chemical suppliers. It is typically offered in research and development quantities with purities generally at or above 95-97%.

Supplier	Purity	Available Quantities
Sigma-Aldrich	Not specified	Inquire
Aromsyn Co., Ltd.	$\geq 98\%$	Gram to kilogram scale
AstaTech, Inc.	$\geq 95\%$	Inquire
BLD Pharmatech Co., Ltd.	Not specified	Inquire

Researchers looking to procure this compound should verify the purity and availability with their chosen supplier, as stock levels and lead times can vary. A Certificate of Analysis (COA) should be requested to confirm the identity and purity of the purchased material.

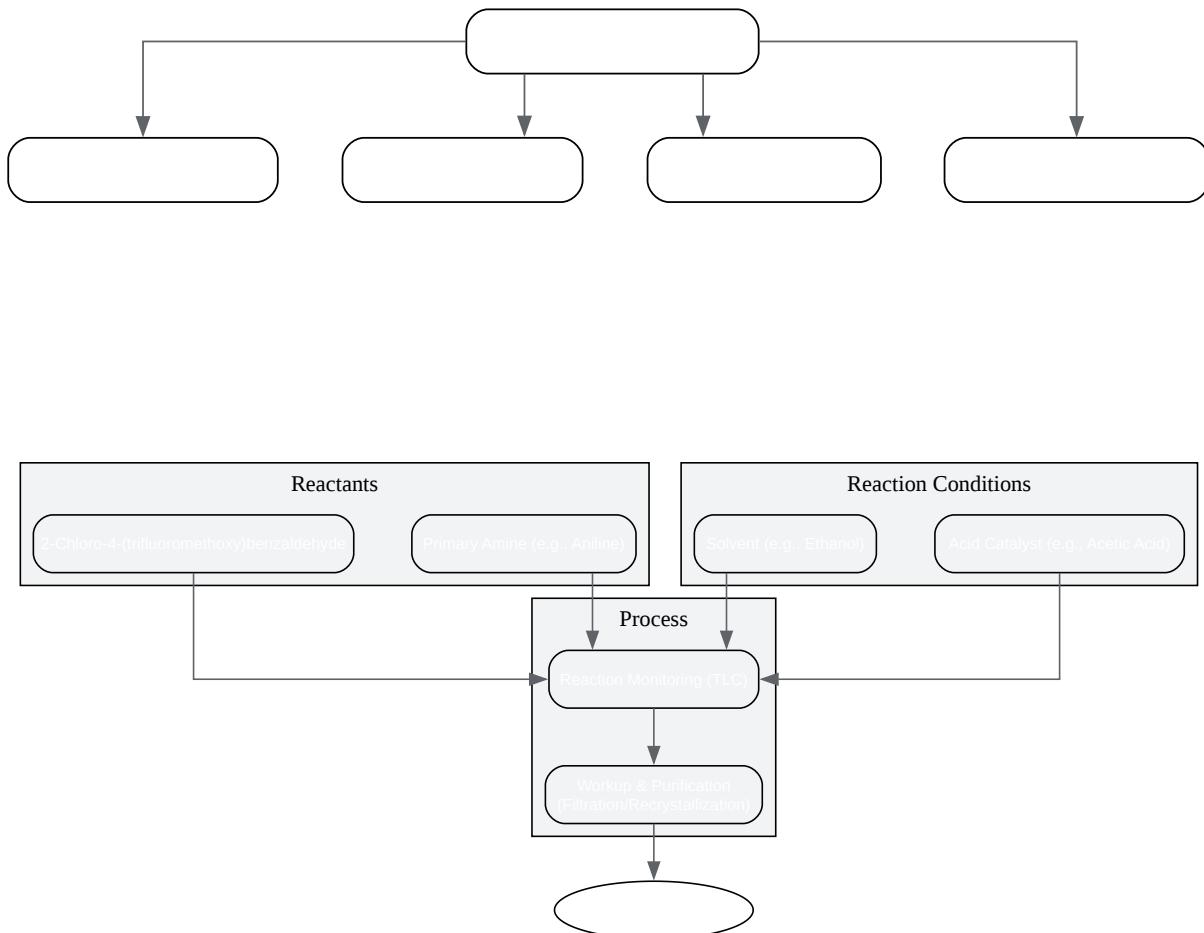
Safety and Handling

A specific Safety Data Sheet (SDS) for **2-Chloro-4-(trifluoromethoxy)benzaldehyde** should be consulted prior to handling. Based on data for structurally related compounds, the following precautions are advised:

- Hazard Statements: May cause skin irritation, serious eye irritation, and respiratory irritation.
- Precautionary Measures:

- Wear protective gloves, protective clothing, eye protection, and face protection.
- Use only in a well-ventilated area. Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands and any exposed skin thoroughly after handling.
- In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If inhaled, remove the person to fresh air and keep comfortable for breathing.
- Store in a well-ventilated place. Keep the container tightly closed.

The workflow for safe handling of this and similar chemical reagents is depicted below:



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